

Proper Disposal of C086: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: C086

Cat. No.: B12067576

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Essential safety and logistical information for the handling and disposal of **C086**, a synthetic cannabinoid, is critical for ensuring the safety of laboratory personnel and maintaining regulatory compliance. This guide provides a detailed, step-by-step operational plan for the safe management and disposal of **C086** waste, reflecting best practices in laboratory safety and chemical handling.

Chemical and Physical Properties of C086

A thorough understanding of the chemical and physical properties of **C086** is fundamental to its safe handling and disposal.

Property	Value
Chemical Name	N-cyclopropyl-8-[3-(1,1-dimethylheptyl)-5-hydroxyphenoxy]-octanamide
CAS Number	1150586-64-3
Molecular Formula	C ₂₆ H ₄₃ NO ₃
Molecular Weight	417.6 g/mol
Appearance	Typically a solution in ethanol
Solubility	Soluble in organic solvents such as ethanol

Safe Handling and Operational Protocols

Prior to disposal, the safe handling of **C086** in a laboratory setting is of paramount importance. The following protocols should be strictly adhered to:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **C086**.[\[1\]](#)
- **Ventilation:** All work with **C086** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation exposure.[\[1\]](#)
- **Spill Management:** In the event of a spill, the material should be absorbed with an inert substance, such as vermiculite or sand. The contaminated absorbent material must then be collected in a sealed container for proper disposal as hazardous waste. It is crucial to prevent the chemical from entering drains or waterways.[\[1\]](#)
- **Storage:** **C086** should be stored in a cool, dry, and well-ventilated area, away from any incompatible materials.[\[1\]](#)

C086 Disposal Procedures

The proper disposal of **C086**, often supplied in an ethanol solution, necessitates adherence to hazardous waste regulations. The procedure must account for both the chemical's hazardous nature and the flammability of the solvent.

Waste Identification and Segregation

C086 waste, which includes any unused product, contaminated laboratory materials (e.g., vials, pipette tips), and spill cleanup materials, must be classified as hazardous chemical waste.[\[1\]](#) This waste stream must be segregated from other types of waste, such as regular trash or biohazardous waste.[\[1\]](#) Given that **C086** is frequently in an ethanol solution, it must also be treated as flammable waste.[\[1\]](#)

Containerization and Labeling

- **Container Selection:** Use a designated, leak-proof, and clearly labeled hazardous waste container. The container material must be compatible with the chemical waste; for instance, a high-density polyethylene or glass container is suitable for ethanol solutions.[\[1\]](#)

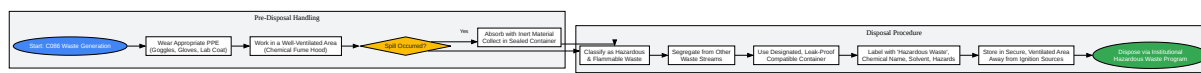
- Labeling: The container must be clearly labeled with "Hazardous Waste," the full chemical name (N-cyclopropyl-8-[3-(1,1-dimethylheptyl)-5-hydroxyphenoxy]-octanamide or CB-86), the solvent (e.g., "in Ethanol"), and all associated hazards (e.g., "Flammable," "Toxic").^[1]

Waste Accumulation and Storage

The hazardous waste container should be kept securely closed at all times, except when waste is being added.^[1] The container must be stored in a designated, well-ventilated, and secure area, away from any potential sources of ignition.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **C086**.



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References

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